

# Application Note: HPLC Analysis of 4-Amino-6-methylnicotinic Acid

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## Compound of Interest

Compound Name: 4-Amino-6-methylnicotinic acid

Cat. No.: B160790

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## Introduction

**4-Amino-6-methylnicotinic acid** is a substituted pyridine carboxylic acid of interest to researchers in medicinal chemistry and drug development. Accurate and reliable quantification of this compound is essential for purity assessment, stability studies, and formulation development. This application note presents a representative high-performance liquid chromatography (HPLC) method for the analysis of **4-Amino-6-methylnicotinic acid**. The described protocol is intended as a starting point for method development and validation.

## Analytical Method Overview

A reversed-phase HPLC method with UV detection is proposed for the determination of **4-Amino-6-methylnicotinic acid**. This approach is common for the analysis of small, polar aromatic compounds. The method utilizes a C18 stationary phase and a mobile phase consisting of an aqueous buffer and an organic modifier to achieve separation.

## Experimental Protocols

### 1. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis or Diode Array Detector (DAD) is suitable for this analysis.

Table 1: HPLC Instrumentation and Conditions

Parameter	Recommended Setting
HPLC System	Standard Liquid Chromatograph
Detector	UV-Vis or DAD
Column	C18 Reverse-Phase Column (e.g., 250 mm x 4.6 mm, 5 $\mu$ m particle size)
Mobile Phase	A: 0.1% Trifluoroacetic Acid (TFA) in Water B: 0.1% Trifluoroacetic Acid (TFA) in Acetonitrile
Gradient	5% B to 95% B over 15 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	265 nm
Injection Volume	10 $\mu$ L

## 2. Preparation of Solutions

- Mobile Phase A (Aqueous): Add 1.0 mL of Trifluoroacetic Acid (TFA) to 1000 mL of HPLC-grade water. Degas the solution before use.
- Mobile Phase B (Organic): Add 1.0 mL of Trifluoroacetic Acid (TFA) to 1000 mL of HPLC-grade acetonitrile. Degas the solution before use.
- Standard Stock Solution (1 mg/mL): Accurately weigh 10 mg of **4-Amino-6-methylNicotinic acid** reference standard and dissolve it in 10 mL of a 50:50 mixture of Mobile Phase A and Mobile Phase B.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the 50:50 mobile phase mixture to achieve concentrations in the desired calibration range (e.g., 1-100  $\mu$ g/mL).
- Sample Preparation: Dissolve the sample containing **4-Amino-6-methylNicotinic acid** in the 50:50 mobile phase mixture to a concentration that falls within the calibration range. Filter the sample through a 0.45  $\mu$ m syringe filter before injection.

### 3. Method Validation Parameters (Hypothetical Data)

The following table summarizes hypothetical performance data for a validated method based on the above protocol. Actual results may vary and require experimental verification.

Table 2: Hypothetical Method Validation Data

Parameter	Result
Retention Time	~ 5.8 min
Linearity Range	1 - 100 µg/mL
Correlation Coefficient ( $r^2$ )	> 0.999
Limit of Detection (LOD)	0.2 µg/mL
Limit of Quantification (LOQ)	0.6 µg/mL
Accuracy (% Recovery)	98.5% - 101.2%
Precision (%RSD)	< 2.0%

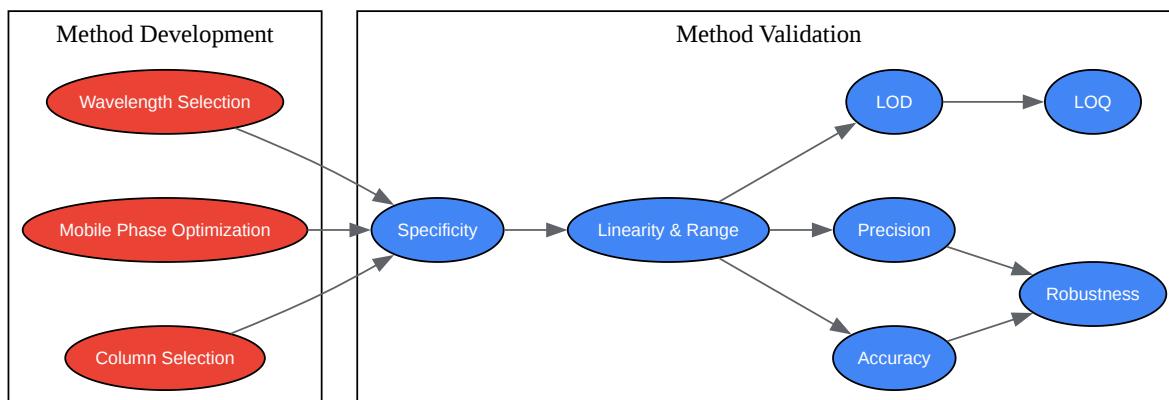
## Experimental Workflow and Diagrams

The overall workflow for the HPLC analysis of **4-Amino-6-methylnicotinic acid** is depicted in the following diagram.

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Caption: Workflow for HPLC analysis of **4-Amino-6-methylnicotinic acid**.

The logical relationship between key method development and validation parameters is illustrated below.



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Caption: Interrelationship of HPLC method validation parameters.

Disclaimer: The provided protocol and data are representative and intended for informational purposes. This method has not been experimentally validated for **4-Amino-6-methylNicotinic acid** and must be fully validated by the user to ensure its suitability for their specific application, adhering to relevant regulatory guidelines.

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